

Bifenox-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Bifenox-d3

Cat. No.: B13858401

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An In-depth Technical Guide to the Safe Handling of Bifenox-d3

This document provides a comprehensive overview of the safety data and handling precautions for **Bifenox-d3**, intended for researchers, scientists, and professionals in drug development and analytical chemistry. **Bifenox-d3** is the deuterated analogue of Bifenox, a diphenyl ether herbicide.[1][2] While primarily used as an internal standard in analytical testing, its structural similarity to the active herbicide Bifenox necessitates adherence to strict safety protocols. The toxicological data presented is for the parent compound, Bifenox, and should be considered relevant for the safety assessment of **Bifenox-d3**. [3]

Chemical and Physical Properties

Bifenox-d3 is a solid, typically appearing as a yellow substance.[2] Its physical and chemical characteristics are essential for understanding its behavior and for implementing appropriate handling measures.

Property	Data	Source(s)
Chemical Name	Methyl 5-(2,4-dichloro-3,5,6-trideuteriophenoxy)-2-nitrobenzoate	[4]
Synonyms	Methyl 5-(2,4-Dichlorophenoxy)-2-nitrobenzoate-d3, Bifenox D3 (phenyl D3)	[3][4]
Chemical Formula	C ₁₄ H ₆ D ₃ Cl ₂ NO ₅	[3]
Molecular Weight	345.15 g/mol	[5][6]
CAS Number	2733718-91-5	[4]
Unlabelled CAS	42576-02-3	[3]
Physical State	Solid	[3]
Solubility	DMSO (Slightly), Ethyl Acetate (Slightly). Water: 0.398 mg/L @ 25°C (for Bifenox)	[6][7]
Storage	Store at -20°C or in a freezer. Keep in tightly closed receptacles.	[6][8]

Hazard Identification and Classification

The hazard classification for **Bifenox-d3** can vary between suppliers. While some safety data sheets (SDS) may classify it as not a hazardous substance under the Globally Harmonized System (GHS), others highlight its significant environmental risks.[3][9] It is crucial to handle the substance as potentially hazardous, particularly concerning aquatic ecosystems.

Hazard Classification	Details	Source(s)
GHS Pictogram	GHS09 (Environment)	[9]
Signal Word	Warning	[9][10]
Hazard Statements	H400: Very toxic to aquatic life. H410: Very toxic to aquatic life with long lasting effects.	[5][9]
Potential Acute Effects	May cause eye irritation. May be harmful if absorbed through skin and may cause skin irritation. May be harmful if inhaled and may cause respiratory tract irritation. May be harmful if swallowed.	[3][5]
Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	[9]

Toxicological Data

Toxicological information is derived from studies on the unlabelled parent compound, Bifenox. Bifenox generally exhibits low acute mammalian toxicity.[11]

Test	Species	Route	Value	Source(s)
LD ₅₀	Rat	Oral	6,400 mg/kg	[2][3]
LD ₅₀	Rabbit	Dermal	> 20,000 mg/kg	[3]
LC ₅₀	Rat	Inhalation	> 200,000 mg/m ³	[3]

The International Agency for Research on Cancer (IARC) has classified Bifenox under Group 2B, indicating it is "possibly carcinogenic to humans".^[10] Studies on bovine peripheral lymphocytes exposed to a commercial herbicide containing Bifenox showed a significant increase in sister chromatid exchanges (SCE) at concentrations of 250 and 500 µg/ml, suggesting potential genotoxic activity.^[12]

Handling, Storage, and Exposure Controls

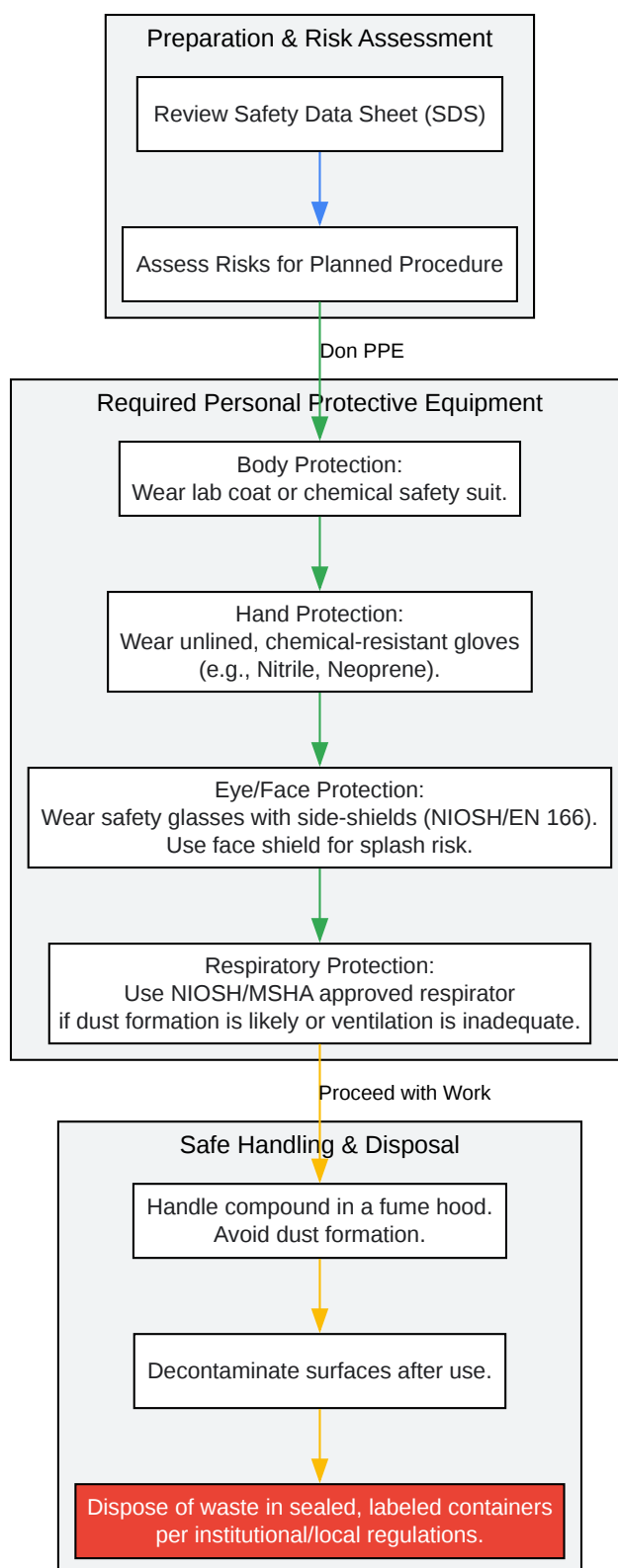
Proper handling and storage are critical to minimize exposure risk to researchers and the environment.

Engineering Controls

Operations should be conducted in a well-ventilated area, preferably within a laboratory fume hood or under mechanical exhaust, to avoid the formation and inhalation of dust.^[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Bifenox-d3**. The following workflow outlines the necessary protective measures.



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Caption: Workflow for Personal Protective Equipment (PPE) and Safe Handling.

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields (NIOSH or EN 166 compliant). A face shield may be necessary in situations with a high risk of dust generation.	[3][13]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat or other protective clothing. Pant legs should be worn outside of boots.	[8][10][13]
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment shows it is appropriate. A NIOSH/MSHA approved respirator should be used if exposure limits are exceeded.	[3][8]

Handling and Storage

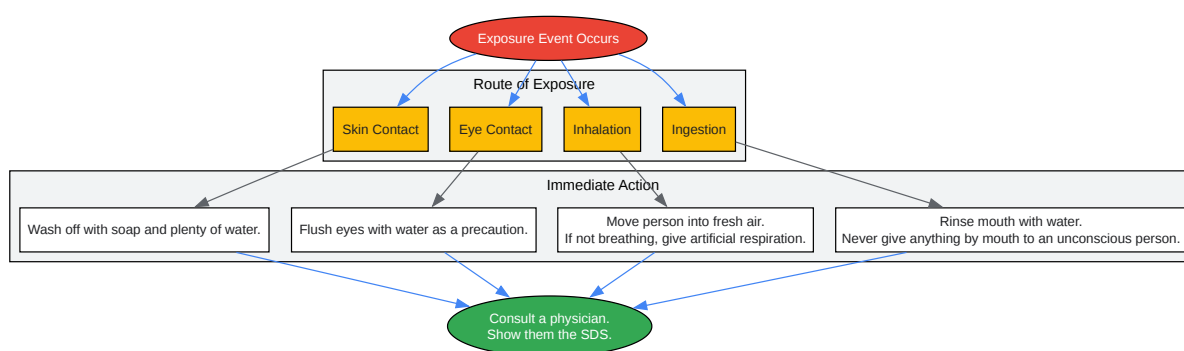
- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Store in a cool, dry place in tightly closed containers.[9] The recommended storage temperature is -20°C.[6]
- Product should be stored away from strong oxidizing agents and foodstuffs.[8][9]

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of accidental exposure or release.

First Aid Measures

The following diagram outlines the initial response to various types of exposure.



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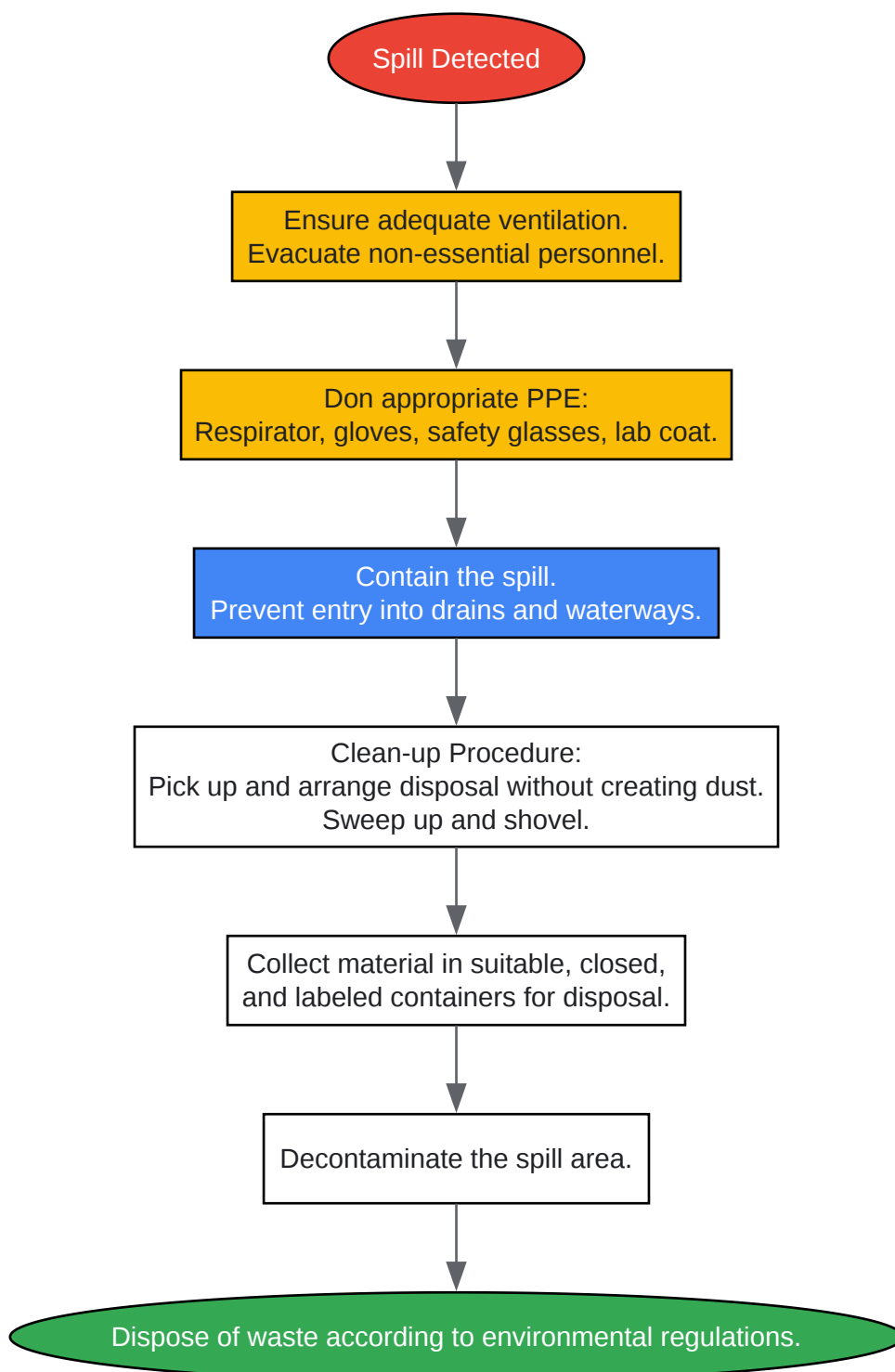
Caption: First Aid Protocol for **Bifenox-d3** Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Combustion Products: Fire may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[5][8]
- Special Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

In case of a spill, a systematic approach must be taken to ensure safety and prevent environmental contamination.



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Caption: Accidental Spill Response Workflow for Solid **Bifenox-d3**.

Key steps include wearing protective equipment, avoiding dust formation, and preventing the product from entering drains.[3][5] The spilled material should be picked up or swept and placed in a suitable, closed container for disposal.[5]

Experimental Protocol: Genotoxicity Assessment

To provide context for the toxicological data, this section details a representative experimental methodology for assessing the genotoxic potential of a substance like Bifenox, as adapted from studies on the parent compound.[12]

Objective: To evaluate the genotoxicity of Bifenox in cultured bovine peripheral lymphocytes by analyzing sister chromatid exchanges (SCE).

Methodology:

- Cell Culture: Bovine peripheral lymphocytes are cultured in vitro.
- Exposure: The cells are exposed to the commercial herbicide containing Bifenox at various concentrations (e.g., 25, 50, 250, 500, and 1000 µg/ml) for a set duration (e.g., 24 hours). [12]
- Metabolic Activation (Optional): To simulate metabolic processes that may alter toxicity, a set of cultures can be co-treated with an S9 fraction (a liver enzyme extract).[12]
- SCE Staining: After exposure, cells are treated to allow for the differential staining of sister chromatids.
- Microscopic Analysis: The number of SCEs per cell is counted under a microscope. Proliferation indices (PI) and mitotic indices (MI) are also calculated to assess cytotoxicity. [12]
- Statistical Analysis: The data from treated groups are statistically compared to control groups to determine if there is a significant increase in SCEs or a decrease in MI and PI.[12] A

significant elevation in SCEs, as was observed for Bifenox at 250 and 500 µg/ml, indicates a potential genotoxic effect.[12]

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